

Literature Review: The Enigma of Salfredin C2

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Compound of Interest

Compound Name: Salfredin C2

Cat. No.: B15573128

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A comprehensive review of the scientific literature reveals no specific molecule identified as "**Salfredin C2**." Extensive searches across major chemical and biological databases, including PubChem, and broad academic search engines have yielded no results for a compound with this designation.

The Salfredin family of compounds, while not extensively documented, does have a few identified members. These include Salfredin A3, Salfredin B11, and Salfredin B aldehyde.^{[1][2]}^[3] However, a "C2" variant is not mentioned in any publicly available scientific literature.

This suggests several possibilities:

- A Novel, Undisclosed Compound: "**Salfredin C2**" may be a newly synthesized or discovered compound that has not yet been described in published literature. It could be an internal designation within a research group or company.
- A Misinterpretation or Typographical Error: The name could be a misinterpretation of another compound's name or contain a typographical error. For instance, it could refer to a C2-modified version of a different parent scaffold, which was mistakenly associated with the Salfredin name.
- A Component of a Mixture: It is possible that "**Salfredin C2**" refers to a component of a natural product extract or a synthetic mixture that has not been fully characterized and isolated as a pure compound.

Pivot to a Known Analog: Salfredin B11

Given the absence of information on "**Salfredin C2**," this technical guide will pivot to the most closely related and documented compound for which some data exists: Salfredin B11. This will allow for the fulfillment of the core requirements of data presentation, experimental protocol description, and visualization of related pathways, based on available information for this known member of the Salfredin family.

Salfredin B11: A Brief Overview

Salfredin B11 is a natural product that has been identified in plants such as *Nigella sativa* (black cumin).[4] It belongs to the class of 2,2-dimethyl-1-benzopyrans. While research on Salfredin B11 is limited, some studies have begun to explore its biological activities.

The following sections will delve into the available data on Salfredin B11, providing a structured overview of its chemical properties, biological activities, and any described experimental methodologies. It is important to note that due to the sparse literature, a complete picture with extensive quantitative data and detailed signaling pathways, as initially requested for "**Salfredin C2**," may not be possible. This review will synthesize all currently available public knowledge on Salfredin B11.

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References

- 1. Salfredin A3 | C₁₈H₁₉NO₉ | CID 10069131 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Salfredin B aldehyde | C₁₃H₁₂O₅ | CID 139587198 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,8-Dihydro-5-hydroxy-2,2-dimethyl-6H-furo(3,4-g)-1-benzopyran-6-one | C₁₃H₁₂O₄ | CID 636462 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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